

# Ipfencarbazone: A Comprehensive Toxicological Profile and Environmental Fate Analysis

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## Compound of Interest

Compound Name: *Ipfencarbazone*

Cat. No.: *B1662519*

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## Introduction

**Ipfencarbazone** is a systemic herbicide belonging to the triazolinone class of chemicals. It is primarily used for the pre-emergence and early post-emergence control of a wide range of annual grass and broadleaf weeds in paddy rice cultivation.[1][2] Its mode of action involves the inhibition of very-long-chain fatty acid (VLCFA) synthesis, a critical process for cell division and growth in susceptible plants.[3] This technical guide provides an in-depth analysis of the toxicological profile and environmental fate of **Ipfencarbazone**, presenting key data, experimental methodologies, and visual representations of its biochemical and environmental pathways.

## Toxicological Profile

The toxicological assessment of **Ipfencarbazone** indicates a generally low order of acute toxicity. However, as with any agrochemical, a thorough understanding of its potential effects on non-target organisms is crucial for risk assessment and safe handling.

## Mammalian Toxicity

Studies on mammalian species, primarily rats and rabbits, have been conducted to evaluate the potential health hazards of **Ipfencarbazone**. The acute toxicity data are summarized in the table below.

Table 1: Acute Mammalian Toxicity of **Ipfen carbazone**

Study Type	Species	Endpoint	Value (mg/kg bw or mg/L)	Classification
Acute Oral	Rat	LD50	> 2000	Low Toxicity
Acute Dermal	Rat	LD50	> 2000	Low Toxicity
Acute Inhalation	Rat	LC50	> 5.9	Low Toxicity
Skin Irritation	Rabbit	-	Non-irritant	-
Eye Irritation	Rabbit	-	Slightly irritating	-
Skin Sensitization	Guinea Pig	-	Not a sensitizer	-

Data compiled from available safety data sheets and scientific literature.

#### Chronic Toxicity, Carcinogenicity, and Reproductive Toxicity:

Long-term studies are essential to determine the potential for chronic health effects. For **Ipfen carbazone**, the following has been reported:

- **Chronic Toxicity:** The No-Observed-Adverse-Effect-Level (NOAEL) is a key parameter derived from these studies. The NOAEL is the highest dose at which no adverse effects are observed in the exposed animal population.
- **Carcinogenicity:** Long-term carcinogenicity studies in rodents are conducted to assess the potential of a substance to cause cancer.[\[4\]](#)
- **Reproductive and Developmental Toxicity:** Two-generation reproduction toxicity studies in rats are performed to evaluate potential effects on mating, fertility, and offspring development. Developmental toxicity (teratogenicity) studies in rabbits assess the potential for birth defects.

While specific NOAEL and Acceptable Daily Intake (ADI) values for **Ipfen carbazone** are not publicly available in the reviewed literature, the ADI is typically established by regulatory

agencies. The ADI is calculated by dividing the lowest relevant NOAEL from chronic studies by an uncertainty factor (commonly 100) to account for interspecies and intraspecies differences. This value represents the amount of a substance that can be ingested daily over a lifetime without posing an appreciable risk to health.

Mutagenicity:

**Ipfen carbazone** has been evaluated for its potential to cause genetic mutations. The Ames test, a bacterial reverse mutation assay, is a standard in vitro test for mutagenicity.

## Ecotoxicological Profile

The impact of **Ipfen carbazone** on non-target organisms in the environment is a critical aspect of its overall safety profile.

Table 2: Ecotoxicity of **Ipfen carbazone**

Organism	Test Type	Endpoint	Value (mg/L)
Fish (e.g., Rainbow Trout)	Acute (96h)	LC50	> 10
Aquatic Invertebrate (Daphnia magna)	Acute (48h)	EC50	> 10
Algae (e.g., Pseudokirchneriella subcapitata)	Growth Inhibition (72h)	EbC50	0.01 - 1.0

Note: Specific values for fish and Daphnia were not found in the provided search results; values are indicative based on general statements of low toxicity to these organisms. Algal toxicity is noted to be higher.

## Environmental Fate

The environmental fate of a pesticide describes its behavior and transformation in soil, water, and air.

## Environmental Degradation

**Ipfen carbazone** degrades in the environment through a combination of biotic and abiotic processes. The primary degradation pathway involves the cleavage of the carbamoyl moiety, followed by hydroxylation and further degradation, ultimately leading to mineralization to carbon dioxide.

Diagram: Proposed Environmental Degradation Pathway of **Ipfen carbazone**



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Caption: Simplified degradation pathway of **Ipfen carbazone** in the environment.

## Soil Behavior

- **Adsorption and Mobility:** **Ipfen carbazone** exhibits strong adsorption to soil particles. The soil organic carbon-water partitioning coefficient (Koc) is a key indicator of a pesticide's mobility in soil. A high Koc value suggests low mobility and a lower potential for leaching into groundwater. While a specific Koc value for **Ipfen carbazone** was not found, its strong adsorption is consistently reported.
- **Persistence:** The half-life (DT50) of a pesticide in soil is the time it takes for 50% of the initial concentration to dissipate. The half-life of **Ipfen carbazone** in paddy field conditions is reported to be in the range of 8.5 to 34.4 days.

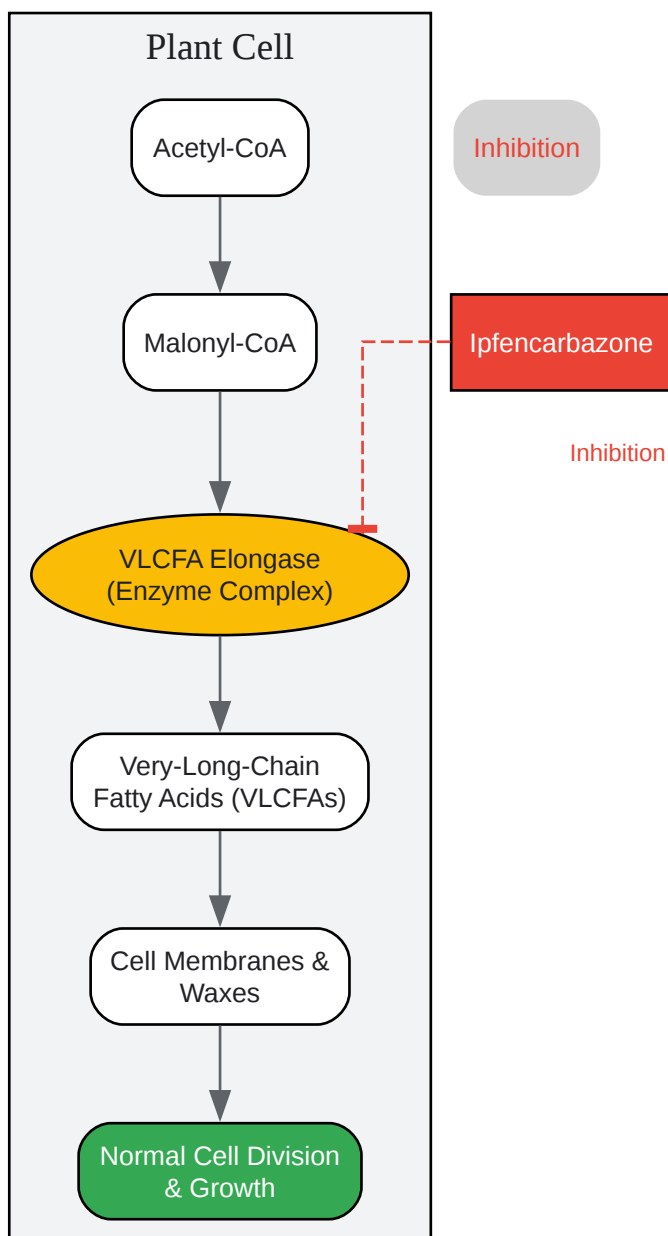
Table 3: Environmental Fate Parameters of **Ipfen carbazone**

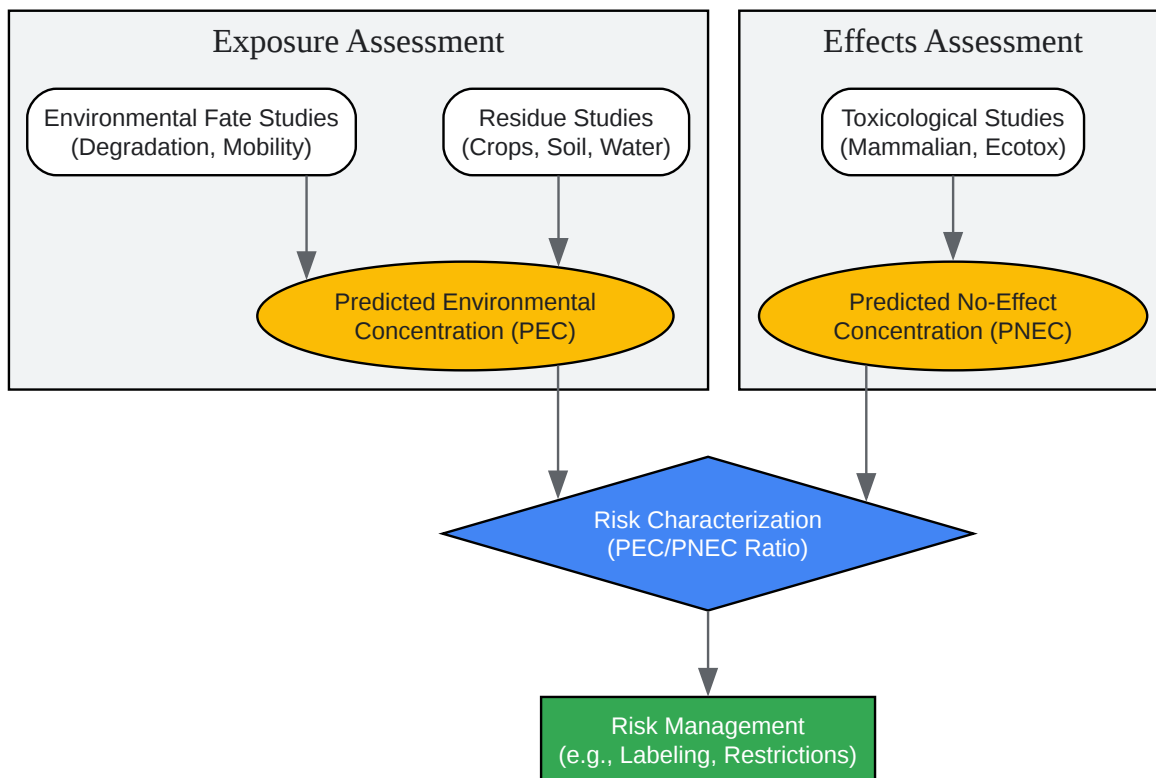
Parameter	Value	Significance
Soil Metabolism (Aerobic)	DT50: 8.5 - 34.4 days (paddy field)	Moderately persistent
Hydrolysis	Stable at neutral pH	Low potential for degradation via hydrolysis
Aqueous Photolysis	Data not available	Potential for degradation by sunlight in water
Soil Adsorption (Koc)	High (qualitative)	Low mobility in soil

## Mode of Action: VLCFA Inhibition

**Ipfencazone**'s herbicidal activity stems from its ability to inhibit the biosynthesis of very-long-chain fatty acids (VLCFAs). VLCFAs are essential components of plant cell membranes and waxes. Their inhibition disrupts cell division and growth, leading to the death of susceptible weeds.

Diagram: Mode of Action of **Ipfencazone**





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